

Personal protective equipment for handling 2-Anilino-6-dibutylamino-3-methylfluoran

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Compound of Interest

Compound Name: 2-Anilino-6-dibutylamino-3-methylfluoran

Cat. No.: B1226379

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Essential Safety and Handling Guide for 2-Anilino-6-dibutylamino-3-methylfluoran

This guide provides crucial safety and logistical information for the handling and disposal of **2-Anilino-6-dibutylamino-3-methylfluoran** (CAS: 89331-94-2), a chemical compound recognized for its use as an industrial leuco dye.^[1] Adherence to these procedural steps is vital for ensuring the safety of all laboratory personnel.

Hazard Identification and Classification

2-Anilino-6-dibutylamino-3-methylfluoran is classified as a hazardous material with potential health risks.^[2] The following table summarizes its hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement	GHS Code
Skin Irritation	Causes skin irritation.	H315
Eye Irritation	Causes serious eye irritation.	H319
Respiratory Irritation	May cause respiratory irritation.	H335
Chronic Aquatic Hazard	Harmful to aquatic life with long lasting effects.	H412

Signal Word: Warning[3]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling this substance to minimize exposure.[2] The selection of PPE should be based on the potential for exposure in the specific workplace.

Protection Type	Required PPE	Specifications and Usage
Eye/Face Protection	Safety goggles and/or face shield	Must be used where there is a potential for splashing.[4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Gloves must be inspected before use and disposed of properly after handling the chemical.[5][6]
Skin and Body Protection	Lab coat or a complete chemical-protective suit	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[7]
Respiratory Protection	NIOSH (US) or CEN (EU) approved respirator	Required when working in inadequately ventilated areas or when dust/vapors may be generated.[2][7]

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area or outdoors.[3]
- Avoid the formation and accumulation of dust.[7]
- Keep away from all potential ignition sources.[2][3]
- Store in a tightly sealed, light-resistant container in a cool, dry place.[1]
- Avoid contact with skin, eyes, and clothing.[3]
- Wash hands thoroughly after handling.[3]

Accidental Release Measures:

- Evacuate personnel from the spill area.
- Wear appropriate personal protective equipment.[3]
- Prevent the spill from entering drains or waterways.[3][7]
- Contain the spill using an inert absorbent material.[2][3]
- Collect the absorbed material into a suitable, closed container for disposal.[5][7]

First Aid Procedures:

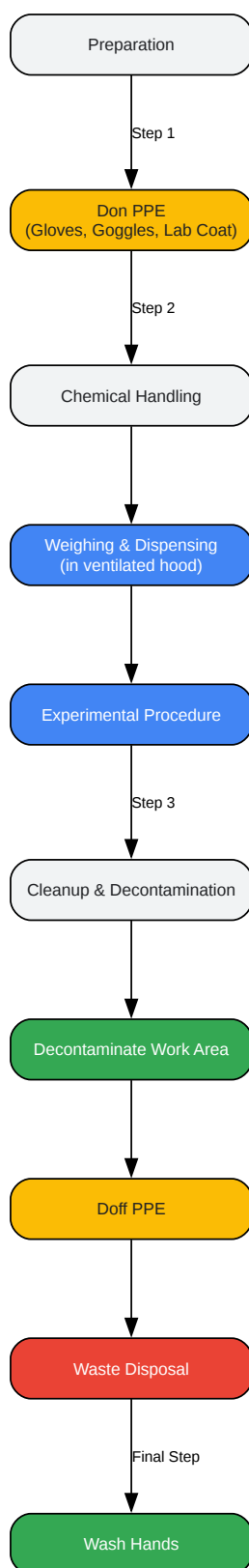
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[3]
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes. Seek medical advice if irritation occurs.[2][3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[2][3]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[3]

Disposal:

- Disposal of **2-Anilino-6-dibutylamino-3-methylfluoran** and its container must be done at an approved waste disposal plant.[3]
- Contact a licensed professional waste disposal service for proper disposal.[7]
- Do not allow the product to enter drains or the environment.[3][8]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **2-Anilino-6-dibutylamino-3-methylfluoran** in a laboratory setting.



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Caption: Workflow for handling **2-Anilino-6-dibutylamino-3-methylfluoran**.

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